A Comprehensive Spectroscopic and Methodological Guide to 4-(3-Nitrobenzyl)morpholine

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Compound of Interest

Compound Name:	*4-(3-Nitrobenzyl)morpholine*
CAS No.:	*123207-57-8*
Cat. No.:	*B052323*

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This technical guide provides an in-depth analysis of the spectroscopic characteristics of **4-(3-Nitrobenzyl)morpholine**, a compound of interest in medicinal chemistry and drug development. While empirical data for this specific molecule is not widely published, this document leverages established principles of spectroscopy and data from analogous structures to present a robust predictive analysis. The protocols herein are designed to be self-validating, ensuring that researchers can confidently acquire and interpret data for this and similar molecular scaffolds.

Introduction: The Molecular Blueprint

4-(3-Nitrobenzyl)morpholine ($C_{11}H_{14}N_2O_3$, Molar Mass: 222.24 g/mol) is a heterocyclic compound featuring a morpholine ring attached to a benzyl group, which is in turn substituted with a nitro group at the meta position.[1] The morpholine moiety is a common feature in bioactive molecules due to its favorable physicochemical properties, while the nitrobenzyl group can be a key pharmacophore or a synthetic precursor. Accurate structural confirmation and purity assessment are paramount in any research or development context, making a

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thorough understanding of its spectroscopic signature essential. This guide will detail the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside the methodologies for their acquisition and interpretation.

Proton (^{1}H) Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR spectroscopy is a cornerstone technique for elucidating the structure of organic molecules by providing information about the chemical environment, connectivity, and relative number of protons.

Predicted ^{1}H NMR Data

The predicted ^{1}H NMR spectrum of **4-(3-Nitrobenzyl)morpholine** in a standard solvent like $CDCl_3$ is summarized below. Chemical shifts (δ) are referenced to tetramethylsilane (TMS) at 0 ppm.

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
H-2', H-6' (Morpholine)	~2.45	t	4H
H-3', H-5' (Morpholine)	~3.70	t	4H
H-7' (Benzylic)	~3.55	s	2H
H-2 (Aromatic)	~8.20	s	1H
H-4 (Aromatic)	~7.70	d	1H
H-5 (Aromatic)	~7.50	t	1H
H-6 (Aromatic)	~8.10	d	1H

Rationale for Predictions

- Morpholine Protons (H-2'/H-6' and H-3'/H-5'): The morpholine ring typically exhibits two distinct triplets. The protons adjacent to the nitrogen (H-2', H-6') are expected around 2.45

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ppm, while those adjacent to the more electronegative oxygen atom (H-3', H-5') are shifted downfield to approximately 3.70 ppm.[2]

- Benzylic Protons (H-7'): These protons on the methylene bridge are adjacent to the electron-withdrawing aromatic ring and the nitrogen of the morpholine ring, leading to a predicted singlet around 3.55 ppm.

- Aromatic Protons (H-2, H-4, H-5, H-6): The nitro group is a strong electron-withdrawing group, causing a significant downfield shift for the aromatic protons. The proton ortho to the nitro group (H-2) is expected to be the most deshielded, appearing as a singlet around 8.20 ppm. The proton at H-6 will also be significantly deshielded due to both ortho and para relationships to the electron-withdrawing groups, appearing as a doublet around 8.10 ppm. The proton at H-4, also deshielded, is predicted as a doublet around 7.70 ppm. The proton at H-5 will be the least shifted of the aromatic protons, appearing as a triplet around 7.50 ppm.

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **4-(3-Nitrobenzyl)morpholine** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% TMS. Ensure the sample is fully dissolved.

- Spectrometer Setup: Use a standard 400 MHz (or higher) NMR spectrometer. Ensure the spectrometer is properly tuned and the magnetic field is shimmed for homogeneity.

- Acquisition Parameters:

  - Pulse Sequence: A standard single-pulse sequence.

  - Acquisition Time: 2-4 seconds.

  - Relaxation Delay: 1-2 seconds. A longer delay may be needed for quantitative analysis.[3]

  - Number of Scans: 8-16 scans, depending on the sample concentration.

- Processing: Apply a Fourier transform to the acquired Free Induction Decay (FID), followed by phase and baseline correction. Integrate the signals to determine the relative proton ratios.

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Visualization of Molecular Structure

Caption: Structure of **4-(3-Nitrobenzyl)morpholine** with key protons labeled.

Carbon-¹³ (¹³C) Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C NMR spectroscopy provides information on the carbon framework of a molecule. While less sensitive than ¹H NMR, it is invaluable for confirming the number and type of carbon atoms.

Predicted ¹³C NMR Data

Carbon	Predicted Chemical Shift (δ, ppm)
C-2', C-6' (Morpholine)	~53
C-3', C-5' (Morpholine)	~67
C-7' (Benzylic)	~62
C-1 (Aromatic)	~140
C-2 (Aromatic)	~122
C-3 (Aromatic)	~148
C-4 (Aromatic)	~129
C-5 (Aromatic)	~121
C-6 (Aromatic)	~135

Rationale for Predictions

- Morpholine Carbons: The carbons adjacent to the nitrogen (C-2', C-6') are expected around 53 ppm, while those adjacent to the oxygen (C-3', C-5') are shifted further downfield to approximately 67 ppm.
- Benzylic Carbon (C-7'): This carbon is influenced by the adjacent nitrogen and aromatic ring, placing its predicted shift around 62 ppm.

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- Aromatic Carbons: The carbon bearing the nitro group (C-3) will be the most downfield in the aromatic region, around 148 ppm. The carbon attached to the benzyl group (C-1) is also significantly downfield at about 140 ppm. The remaining aromatic carbons will appear in the typical 120-135 ppm range, with their exact shifts influenced by the substituents.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: A more concentrated sample is often required for ^{13}C NMR. Use 20-50 mg of the compound in 0.6-0.7 mL of $CDCl_3$.
- Spectrometer Setup: Use a 100 MHz (or higher, corresponding to the ^{1}H frequency) NMR spectrometer.
- Acquisition Parameters:
  - Pulse Sequence: A standard proton-decoupled pulse sequence.
  - Acquisition Time: 1-2 seconds.
  - Relaxation Delay: 2-5 seconds.
  - Number of Scans: A higher number of scans (e.g., 256 or more) is typically required to achieve a good signal-to-noise ratio.
- Processing: Similar to ^{1}H NMR, apply a Fourier transform, phase correction, and baseline correction.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Vibration	Functional Group
~3100-3000	C-H stretch	Aromatic
~2950-2850	C-H stretch	Aliphatic (Morpholine & Benzylic)
~1610, ~1475	C=C stretch	Aromatic Ring
~1530	N-O asymmetric stretch	Nitro group
~1350	N-O symmetric stretch	Nitro group
~1250	C-N stretch	Aliphatic Amine
~1115	C-O-C stretch	Ether (Morpholine)

Rationale for Predictions

- C-H Stretches: The presence of both aromatic and aliphatic C-H bonds will result in distinct absorption bands just above and below 3000 cm^{-1}, respectively.[4]
- Nitro Group: The nitro group is characterized by two strong and distinct absorption bands corresponding to its asymmetric (~1530 cm^{-1}) and symmetric (~1350 cm^{-1}) stretching vibrations.[5]
- Morpholine Ring: The C-N and C-O-C stretching vibrations of the morpholine ring will give rise to absorptions in the fingerprint region, typically around 1250 cm^{-1} and 1115 cm^{-1}, respectively.
- Aromatic Ring: C=C stretching vibrations within the aromatic ring will produce characteristic peaks around 1610 and 1475 cm^{-1}.

Experimental Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal. No further preparation is needed.[6][7]
- Spectrometer Setup: Use a standard FTIR spectrometer equipped with an ATR accessory.

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- Data Acquisition:
  - Collect a background spectrum of the clean, empty ATR crystal.
  - Apply pressure to the sample to ensure good contact with the crystal.
  - Collect the sample spectrum. Typically, 16-32 scans are co-added.
- Processing: The background spectrum is automatically subtracted from the sample spectrum to yield the final IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, allowing for the determination of the molecular weight and elucidation of the molecular structure.

Predicted Mass Spectrum Data (Electron Ionization - EI)

- Molecular Ion ($M^{+\bullet}$): m/z = 222.10 (corresponding to the molecular weight of $C_{11}H_{14}N_2O_3$)
- Major Fragments:
  - m/z = 122: Loss of the morpholine ring.
  - m/z = 100: Morpholinomethyl cation ($[C_5H_{10}NO]^+$).
  - m/z = 92: Tropylium-like ion from the benzyl portion.
  - m/z = 57: A common fragment from the morpholine ring.

Rationale for Predictions

Electron Ionization (EI) is a "hard" ionization technique that often leads to extensive fragmentation.[8][9]

- Molecular Ion: The molecular ion peak at m/z 222 should be observable, confirming the molecular weight.

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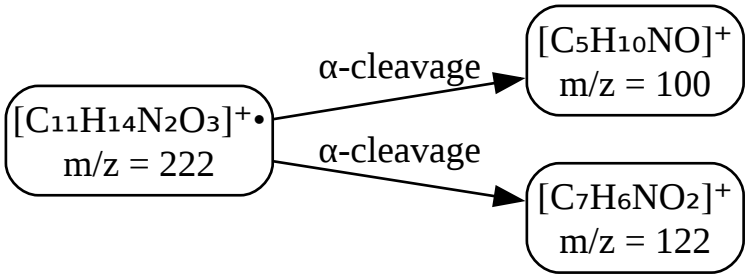
- Fragmentation: The most likely fragmentation pathways involve cleavage at the benzylic position.
    - Cleavage of the C-N bond between the benzyl group and the morpholine ring can lead to a fragment at m/z 100 (the morpholinomethyl cation) and a 3-nitrobenzyl radical, or a 3-nitrobenzyl cation at m/z 122 and a morpholine radical. The fragment at m/z 100 is often a prominent peak for N-benzylmorpholine derivatives.
    - Further fragmentation of the morpholine ring can produce smaller ions.

Experimental Protocol: Electron Ionization (EI) Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample (typically in a volatile solvent) into the mass spectrometer, often via a direct insertion probe or through a gas chromatograph (GC-MS).[10]
- Ionization: The sample is vaporized and bombarded with a beam of high-energy electrons (typically 70 eV) to induce ionization and fragmentation.[11]
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and their abundance is plotted against their m/z ratio to generate the mass spectrum.

Visualization of Fragmentation Pathway



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Caption: Predicted major fragmentation of **4-(3-Nitrobenzyl)morpholine** in EI-MS.

Conclusion

This guide provides a detailed predictive framework for the spectroscopic characterization of **4-(3-Nitrobenzyl)morpholine**. The predicted ^{1}H NMR, ^{13}C NMR, IR, and MS data, along with the provided standardized protocols, offer researchers and drug development professionals a comprehensive toolkit for the synthesis, identification, and quality control of this compound. The logical application of these spectroscopic techniques is fundamental to ensuring the scientific integrity of research involving this and related molecular structures.

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